

Application Notes and Protocols: 4-Bromophenylacetone in Organic Synthesis

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Compound of Interest

Compound Name: 4-Bromophenylacetone

Cat. No.: B042570

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Introduction

4-Bromophenylacetone is a versatile ketone that serves as a valuable starting material in organic synthesis. Its chemical structure, featuring a reactive carbonyl group and a bromine-substituted phenyl ring, allows for a variety of chemical transformations. This makes it a key precursor in the synthesis of a range of organic molecules, including pharmaceutical intermediates and analogues of biologically active compounds. This document provides detailed application notes and experimental protocols for the use of **4-bromophenylacetone** in several key synthetic transformations.

Physicochemical Properties and Safety Information

Before utilizing **4-bromophenylacetone** in any synthetic procedure, it is crucial to be aware of its properties and to handle it with appropriate safety precautions.

Properties:

Property	Value	Reference
CAS Number	6186-22-7	[1]
Molecular Formula	C ₉ H ₉ BrO	[1]
Molecular Weight	213.07 g/mol	[1]
Appearance	Light yellow liquid	[1]
Purity	>98.0% (GC)	[2]

Safety and Handling:[1][3][4]

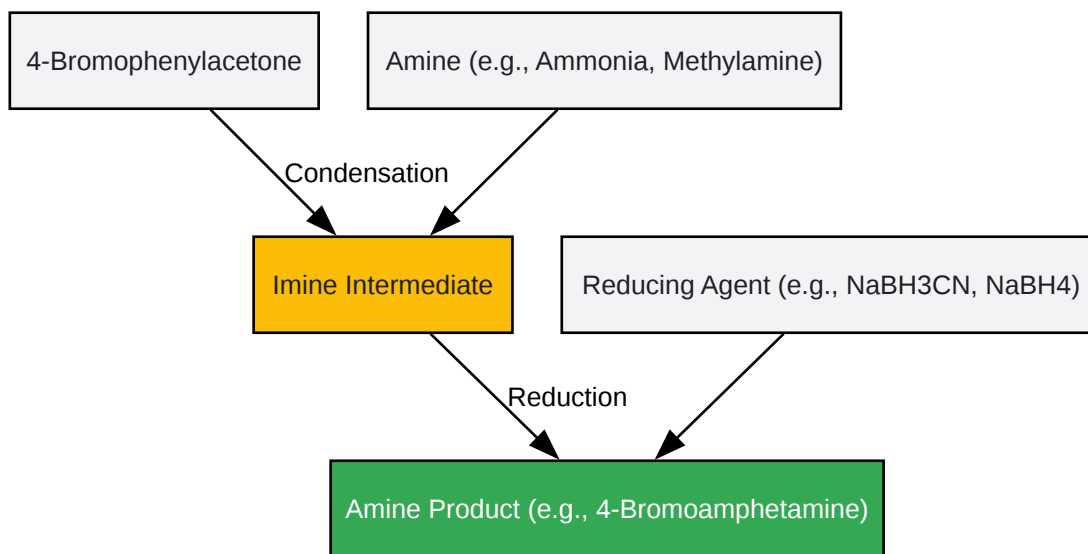
- Hazards: Causes skin and serious eye irritation. May cause respiratory irritation. Combustible liquid.
- Precautions: Wear personal protective equipment, including safety glasses and gloves. Ensure adequate ventilation and handle in a fume hood. Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Keep away from heat, sparks, and open flames.
- Storage: Store in a cool, well-ventilated place. Keep the container tightly closed.
- Incompatible Materials: Strong oxidizing agents.
- Disposal: Dispose of in accordance with local regulations.

Application Notes

Reductive Amination: Synthesis of 4-Bromoamphetamine and its Derivatives

4-Bromophenylacetone is an excellent substrate for reductive amination, a powerful method for the formation of amines from carbonyl compounds.[5] This reaction is particularly relevant for the synthesis of substituted phenethylamines. By reacting **4-bromophenylacetone** with an appropriate amine in the presence of a reducing agent, a variety of primary and secondary amines can be synthesized. A notable application is the synthesis of 4-bromoamphetamine and its N-alkylated derivatives, which are of interest in medicinal chemistry and neuropharmacology research as monoamine releasing agents.[6]

Experimental Workflow for Reductive Amination



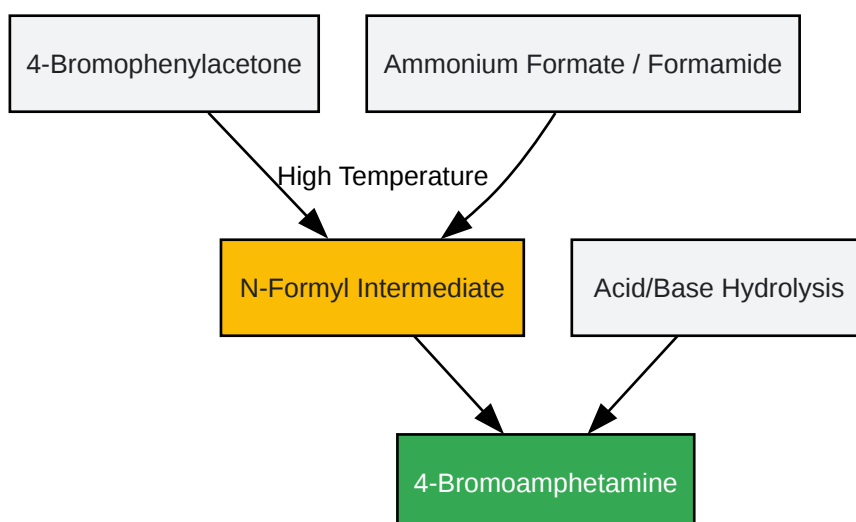
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Caption: Reductive amination of **4-bromophenylacetone**.

Leuckart Reaction: A Classic Route to Primary Amines

The Leuckart reaction is a specific method of reductive amination that utilizes formic acid or its derivatives, such as ammonium formate or formamide, as both the reducing agent and the nitrogen source.^[6] This one-pot reaction converts ketones, like **4-bromophenylacetone**, into their corresponding primary amines.^[7] The reaction typically requires high temperatures and proceeds through an N-formyl intermediate, which is subsequently hydrolyzed to yield the final amine product. This method provides a classic, albeit sometimes lower-yielding, alternative to catalytic hydrogenation or metal hydride reduction for the synthesis of compounds like 4-bromoamphetamine.

Logical Flow of the Leuckart Reaction



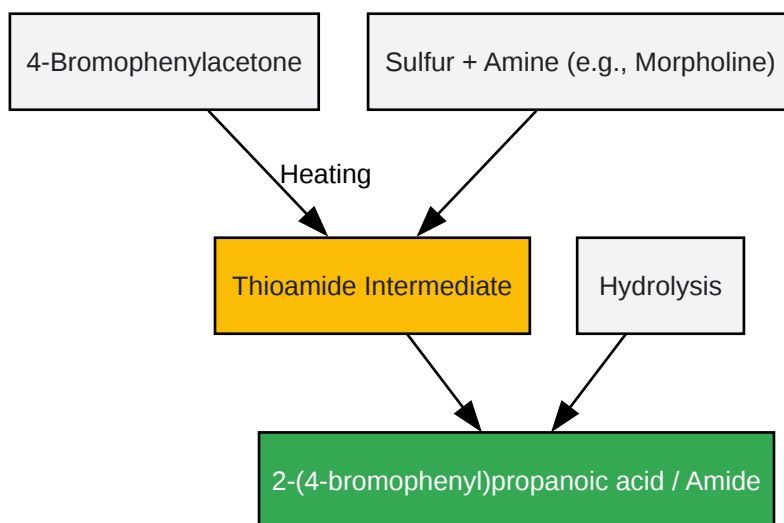
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Caption: Leuckart reaction pathway.

Willgerodt-Kindler Reaction: Synthesis of Carboxylic Acid Derivatives

The Willgerodt-Kindler reaction provides a method to convert aryl alkyl ketones into the corresponding terminal amides, thioamides, or carboxylic acids. When **4-bromophenylacetone** is subjected to Willgerodt-Kindler conditions—typically heating with sulfur and a secondary amine like morpholine—it can be converted to a thioamide. This thioamide can then be hydrolyzed to the corresponding carboxylic acid, 2-(4-bromophenyl)propanoic acid, or the amide. This reaction is significant as it allows for the transformation of the ketone functionality into a carboxylic acid derivative at the terminal carbon of the alkyl chain.

Willgerodt-Kindler Reaction Scheme



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